

Physical and chemical properties of cesium oxalate

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Compound of Interest

Compound Name: Cesium oxalate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Cesium Oxalate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cesium oxalate ($\text{Cs}_2\text{C}_2\text{O}_4$) is an inorganic salt composed of two cesium cations (Cs^+) and one oxalate anion ($\text{C}_2\text{O}_4^{2-}$).^[1] It serves as a versatile and valuable compound in various scientific domains, from analytical chemistry and materials science to advanced organic synthesis.^[2] Its utility is noted in the preparation of other cesium compounds, the development of advanced materials, and as a stable precursor for generating radicals in photoredox catalysis.^{[2][3][4]} This guide provides a comprehensive overview of the physical and chemical properties of **cesium oxalate**, detailed experimental protocols for its synthesis, and an exploration of its reactivity and applications.

Physical and Chemical Properties

Cesium oxalate is a white, crystalline, odorless solid.^{[1][5][6]} It is generally stable under standard ambient conditions.^[7] While some sources describe it as insoluble, quantitative data indicates significant solubility in water.^{[1][8]}

Tabulated Physical Properties

The key physical and chemical identifiers for **cesium oxalate** are summarized below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₂ Cs ₂ O ₄	[1][5][9]
Molecular Weight	353.83 g/mol	[5][8]
Appearance	White crystalline powder/solid	[1][2][5][8]
Solubility in Water	76 g / 100 mL (at 25 °C)	[1]
Melting Point	Not Applicable (Decomposes)	[8]
Density	No data available	[7][8]
CAS Number	1068-63-9	[1][5][7]
EC Number	213-950-8	[1][5][8]

Crystal Structure

The oxalate anion can adopt different conformations. While it is often planar when chelated to a metal center, in solid **cesium oxalate** (Cs₂C₂O₄), the anion exists in a nonplanar, staggered conformation.[10] The dihedral angle between the two O-C-C-O planes is approximately 81(1)°, giving the anion a structure with roughly D_{2d} symmetry.[10]

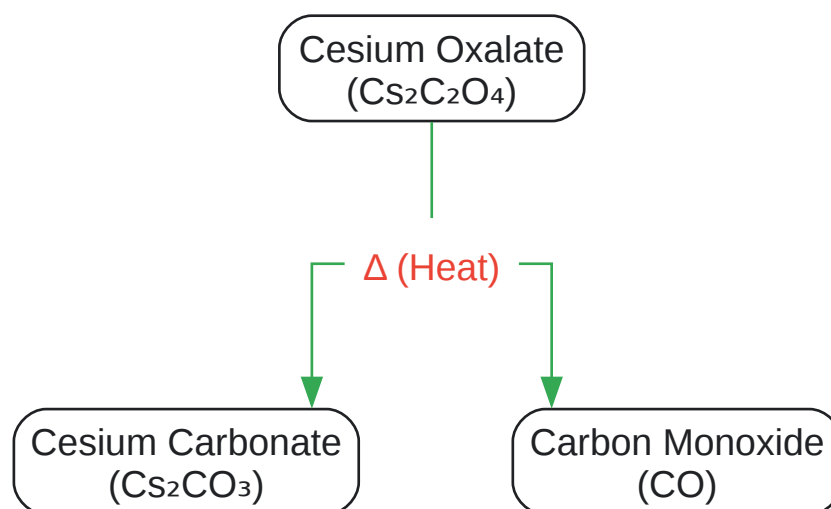
Chemical Properties and Reactivity

Cesium oxalate exhibits reactivity typical of an alkali metal salt of a dicarboxylic acid. It is incompatible with strong acids and strong oxidizing agents.[3][11]

Thermal Decomposition

Upon heating, **cesium oxalate** undergoes thermal decomposition, reducing back to cesium carbonate (Cs₂CO₃) and releasing carbon monoxide (CO).[1]

Reaction: Cs₂C₂O₄ (s) → Cs₂CO₃ (s) + CO (g)



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Figure 1. Thermal decomposition pathway of **cesium oxalate**.

Formation of Double Salts

Cesium oxalate can participate in the formation of double salts and coordination compounds. [1] The oxalate anion can act as a bidentate ligand, forming a five-membered ring with a metal center. [10] Examples include cesium bis(oxalato)borate (Cs[B(C₂O₄)₂]) and double neptunium(V) **cesium oxalate** (CsNpO₂C₂O₄·nH₂O). [1][12]

Use in Radical Chemistry

A significant application of **cesium oxalate** derivatives is in visible light photoredox catalysis for the generation of alkyl radicals from alcohols. [4][13] Alkyl **cesium oxalates**, which are bench-stable and easy to handle, can undergo one-electron oxidation by a photocatalyst. [4][13] This process generates a carboxylate radical that subsequently eliminates two molecules of CO₂ to yield the desired alkyl radical intermediate. [14] This reactivity has been harnessed for various transformations, including deoxychlorination and the formation of quaternary carbon centers. [4][15]

Experimental Protocols

Several methods for the synthesis of **cesium oxalate** have been reported. The choice of method may depend on the desired purity, scale, and available starting materials.

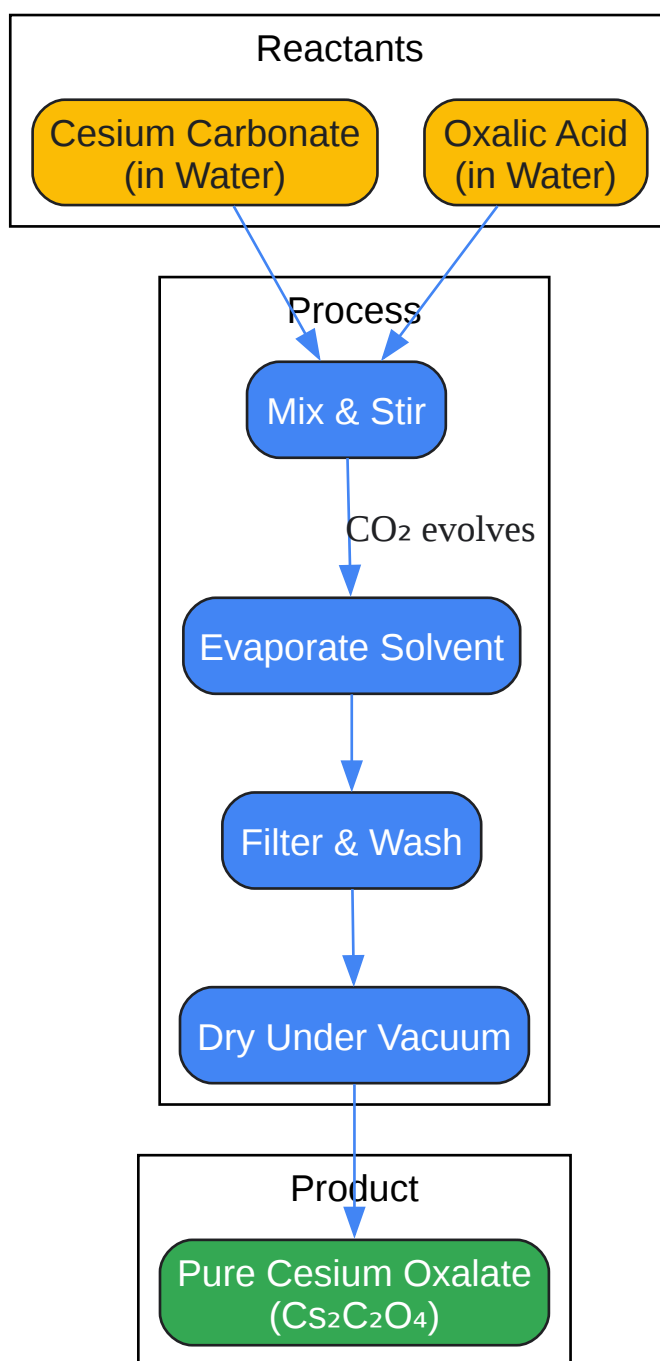
Synthesis from Cesium Carbonate and Oxalic Acid

This is a straightforward acid-base neutralization reaction performed in an aqueous solution.

Methodology:

- Dissolve a molar equivalent of cesium carbonate (Cs_2CO_3) in deionized water.
- In a separate vessel, dissolve one molar equivalent of oxalic acid dihydrate ($\text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$) in deionized water.
- Slowly add the oxalic acid solution to the cesium carbonate solution with constant stirring. Effervescence (release of CO_2) will be observed.
- Continue stirring until the gas evolution ceases.
- The resulting solution contains **cesium oxalate** monohydrate ($\text{Cs}_2\text{C}_2\text{O}_4 \cdot \text{H}_2\text{O}$).
- The product can be isolated by evaporating the water. The resulting solid can be filtered, washed with a small amount of cold deionized water, and dried under vacuum.

Reaction: $\text{Cs}_2\text{CO}_3 + \text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O} \rightarrow \text{Cs}_2\text{C}_2\text{O}_4 \cdot \text{H}_2\text{O} + \text{CO}_2 + 2 \text{H}_2\text{O}$ [\[1\]](#)



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Figure 2. Workflow for synthesis from cesium carbonate and oxalic acid.

High-Temperature Synthesis from Cesium Carbonate

This method involves the reaction of cesium carbonate with carbon monoxide at elevated temperatures and is noted to be characteristic of cesium carbonate, as other alkali carbonates

do not readily undergo this transformation.[1][16]

Methodology:

- Place dry cesium carbonate (Cs_2CO_3) in a suitable high-temperature reactor.
- Pass a mixture of carbon monoxide (CO) and carbon dioxide (CO_2) over the cesium carbonate.
- Heat the reactor to 380 °C.[1]
- Maintain the reaction conditions until the conversion to **cesium oxalate** ($\text{Cs}_2\text{C}_2\text{O}_4$) is complete.
- Cool the reactor and recover the solid product.

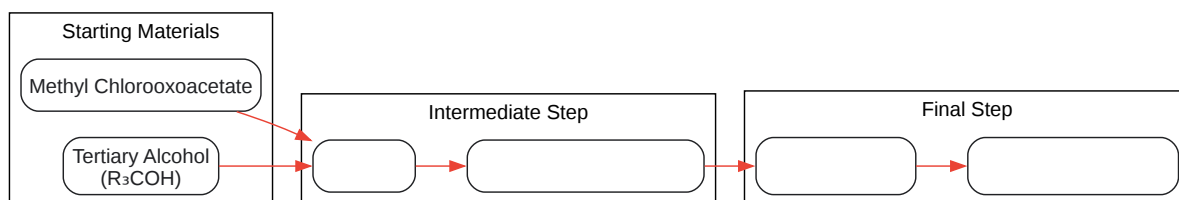
Reaction: $\text{Cs}_2\text{CO}_3 + \text{CO} \rightarrow \text{Cs}_2\text{C}_2\text{O}_4$ [1]

Synthesis of Alkyl Cesium Oxalates for Radical Chemistry

This protocol is used to activate tertiary alcohols for radical generation.[13]

Methodology:

- Acylate the desired tertiary alcohol with methyl chlorooxoacetate. This intermediate is typically stable enough for purification by silica column chromatography.
- Perform an in situ hydrolysis of the resulting tert-alkyl methyl oxalate using aqueous cesium hydroxide (CsOH).
- This one-pot procedure allows for the isolation of the pure alkyl **cesium oxalate**, often in high yield, without the need for chromatography.[13]



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Figure 3. Workflow for synthesizing alkyl **cesium oxalates** from tertiary alcohols.

Applications

Cesium oxalate's unique properties make it valuable in several areas of research and development.

- Analytical Chemistry: It is used as a laboratory reagent and for preparing other cesium compounds.[2][3] It can also serve as a standard for the quantitative analysis of cesium.[2]
- Materials Science: The compound is utilized in the synthesis of cesium-based materials, which have applications in advanced electronic devices, optical glass, and sensors.[2][3]
- Organic Synthesis: As detailed, alkyl **cesium oxalates** are stable, easily handled precursors for generating alkyl radicals under mild photoredox conditions, enabling the synthesis of complex molecules.[4][13]
- Pharmaceutical Research: There is interest in using **cesium oxalate** in drug formulation and delivery systems due to its potential to enhance drug solubility and bioavailability.[2]

Safety and Handling

Cesium oxalate is classified as harmful if swallowed or in contact with skin.[5][7] It is irritating to the eyes and skin and may cause burns.[3][5]

- Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin).[1][5]

- Precautionary Measures: Use in a well-ventilated area or under a fume hood.[7] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[3] Avoid creating dust.[17]
- Storage: Store in a tightly closed container in a dry place.[7]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[7]

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